

# An In-depth Technical Guide to Acid Green 20 (CAS 5850-39-5)

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Acid Green 20**, identified by the CAS number 5850-39-5, is a synthetic dye belonging to the double azo class of compounds.[1] Primarily utilized in the textile and paper industries, its properties and potential applications are of interest to various scientific disciplines. This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, applications, and safety information for **Acid Green 20**. While its use in industrial dyeing is well-documented, its application in biological research and drug development is not extensively reported in publicly available literature. This document consolidates the available technical data to serve as a foundational resource for researchers.

## **Chemical and Physical Properties**

**Acid Green 20** is a dark green to black powder.[1][2][3] Its chemical structure as a disodium salt of a complex aromatic sulfonic acid renders it soluble in water.[1][2][3][4][5]

Table 1: Chemical and Physical Properties of Acid Green 20



Property	Value	Reference
CAS Number	5850-39-5	[1][3]
C.I. Name	Acid Green 20, C.I. 20495	[1][3]
Molecular Formula	C22H16N6Na2O7S2	[1][5]
Molecular Weight	586.51 g/mol	[1][5]
Appearance	Dark green to black powder	[1][2][3]
Solubility	Soluble in water, slightly soluble in ethanol and soluble fiber element, insoluble in other organic solvents.	[1][2][3][4]
Melting Point	>300°C	[4]

Table 2: Color Properties in Different Chemical Environments

Condition	Observed Color	Reference
Aqueous Solution	Dark blue-green	[1][2][3]
Concentrated H2SO4	Blue-green	[1][3]
Diluted H2SO4	Blue precipitate	[1][3]
Concentrated HNO3	Brown solution	[1][3]
10% NaOH Solution	Purple solution	[1][2][3]

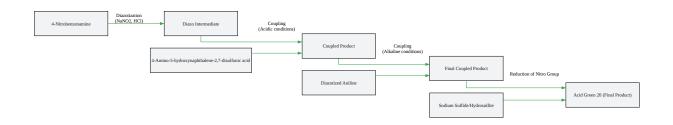
## **Synthesis**

The manufacturing of Acid Green 20 involves a multi-step diazotization and coupling process.

## **Logical Flow of Synthesis**

Below is a diagram illustrating the key steps in the synthesis of Acid Green 20.





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Caption: Synthesis pathway of Acid Green 20.

## **Spectral and Toxicological Data**

Detailed quantitative spectral and toxicological data for **Acid Green 20** are not extensively available in the scientific literature.

**Table 3: Spectral Properties** 



Parameter	Value	Reference
UV-Vis Absorption Maxima (λmax)	Data not available	
Molar Extinction Coefficient (ε)	Data not available	_
Fluorescence Excitation Maxima	Data not available	
Fluorescence Emission Maxima	Data not available	
Fluorescence Quantum Yield (Φ)	Data not available	

Table 4: Toxicological and Safety Information

Parameter	Information	Reference
Acute Toxicity (LD50/LC50)	Unlisted	[2]
Carcinogenicity	Not listed by ACGIH, IARC, NIOSH, NTP, or OSHA	[2]
Mutagenicity	Mutagenicity data reported	[2]
Hazards	Harmful if swallowed. May cause eye, skin, and respiratory tract irritation. Possible risks of irreversible effects.	[2]
Handling Precautions	Wear appropriate protective eyeglasses, gloves, and clothing. Use in a well-ventilated area or with an approved respirator.	[2]

## **Experimental Protocols**



While specific protocols for the use of **Acid Green 20** in a research laboratory setting are scarce, this section provides a detailed protocol for its decolorization based on a published study and a general protocol for dyeing wool.

## Protocol for Sonocatalytic Decolorization of Acid Green 20

This protocol is based on the optimization of **Acid Green 20** decolorization using ultrasound and hydrogen peroxide.[2]

Objective: To achieve efficient decolorization of an aqueous solution of Acid Green 20.

#### Materials:

- Acid Green 20
- Hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>) solution (30%)
- Sulfuric acid (H2SO4) and Sodium hydroxide (NaOH) for pH adjustment
- Ultrasonic bath or probe with controllable power output
- pH meter
- Spectrophotometer
- Deionized water

### Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **Acid Green 20** in deionized water.
- pH Adjustment: Adjust the initial pH of the Acid Green 20 solution to approximately 4.85 using H<sub>2</sub>SO<sub>4</sub> or NaOH.
- Addition of H<sub>2</sub>O<sub>2</sub>: Add hydrogen peroxide to the solution to achieve a final concentration of approximately 1.94 mM.



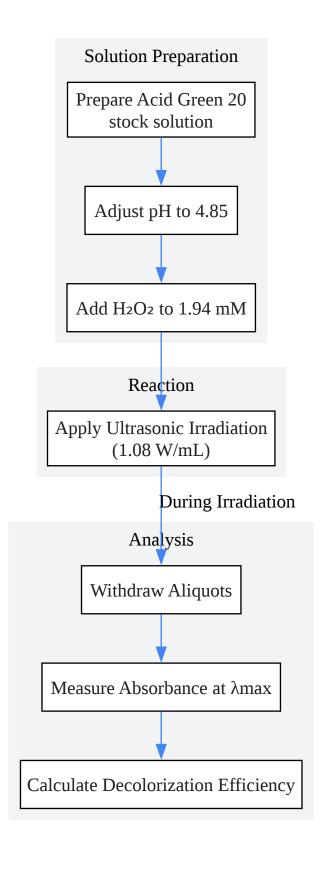




- Ultrasonic Irradiation: Submerge the reaction vessel in an ultrasonic bath or place the ultrasonic probe in the solution. Apply an ultrasonic power density of 1.08 W/mL.
- Reaction Time: Irradiate the solution for a sufficient duration, monitoring the decolorization progress.
- Analysis: At regular intervals, withdraw aliquots of the solution and measure the absorbance at the wavelength of maximum absorption (λmax) for Acid Green 20 using a spectrophotometer to determine the extent of decolorization.

Experimental Workflow Diagram:





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